

Personal protective equipment for handling NS6180

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NS6180

Cat. No.: B1680102

[Get Quote](#)

Essential Safety and Handling Guide for NS6180

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **NS6180**. Adherence to these procedures is vital for ensuring personal safety and minimizing environmental contamination.

NS6180 is a potent inhibitor of the intermediate-conductance Ca^{2+} -activated K^{+} channel (KCa3.1)[1][2][3]. It may cause an allergic skin reaction and is toxic to aquatic life with long-lasting effects[4][5]. Therefore, stringent safety measures are required during its handling and disposal.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to prevent exposure through skin contact, inhalation, or eye contact. The following table summarizes the recommended PPE for various tasks involving **NS6180**.

Task	Gloves	Eye/Face Protection	Respiratory Protection	Protective Clothing
Handling Solid Compound	Compatible chemical-resistant gloves	Appropriate protective eyeglasses or chemical safety goggles	NIOSH/MSHA or European Standard EN 149 approved respirator if not handled in a certified chemical fume hood or with mechanical exhaust.	Lab coat
Preparing Solutions	Compatible chemical-resistant gloves	Appropriate protective eyeglasses or chemical safety goggles	Work in a certified chemical fume hood or use mechanical exhaust ventilation.	Lab coat
Spill Cleanup	Compatible chemical-resistant gloves	Appropriate protective eyeglasses or chemical safety goggles	NIOSH/MSHA or European Standard EN 149 approved respirator.	Lab coat
Waste Disposal	Compatible chemical-resistant gloves	Appropriate protective eyeglasses or chemical safety goggles	Not generally required if waste is properly contained.	Lab coat

Operational Plan: Safe Handling and Disposal

Engineering Controls:

- Work in a well-ventilated area. The use of a certified chemical fume hood or mechanical exhaust ventilation is required when handling the solid compound and preparing solutions[5].

- A safety shower and eye wash station should be readily accessible[5].

Handling Procedures:

- Avoid breathing dust, fume, gas, mist, vapors, or spray[4][5].
- Avoid contact with skin and eyes.
- Wash hands thoroughly after handling.
- Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse[4][5].

First-Aid Measures:

- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician[4].
- In case of skin contact: Wash off with soap and plenty of water. If skin irritation or rash occurs, get medical advice/attention[4].
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician[4].
- If swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician[4].

Disposal Plan:

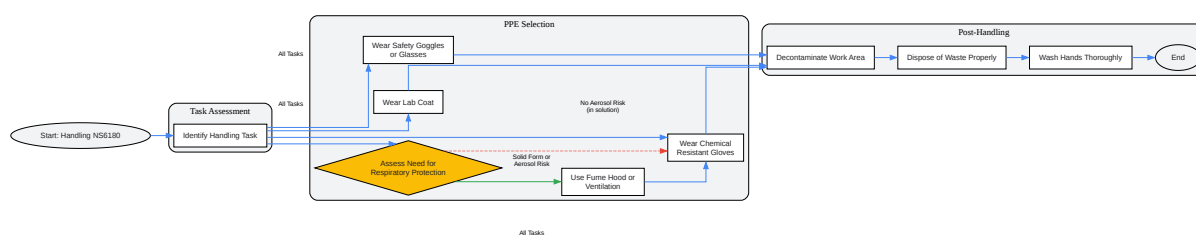
- Dispose of contents and container in accordance with local, regional, national, and international regulations[5].
- Avoid release to the environment[4][5]. Collect any spillage[4].

NS6180 Properties

Property	Value
Appearance	White to beige powder[1]
Solubility	DMSO: 20 mg/mL, clear[1]
Storage	2-8°C[1]
Hazard Statements	H317: May cause an allergic skin reaction. H411: Toxic to aquatic life with long lasting effects.[1][4][5]

PPE Selection Workflow

The following diagram outlines the logical workflow for selecting the appropriate Personal Protective Equipment when handling **NS6180**.



[Click to download full resolution via product page](#)

Caption: PPE selection workflow for handling **NS6180**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. NS6180 = 98 HPLC 353262-04-1 [sigmaaldrich.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. NS6180, a new K(Ca) 3.1 channel inhibitor prevents T-cell activation and inflammation in a rat model of inflammatory bowel disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. NS-6180 Safety Data Sheets(SDS) lookchem [lookchem.com]
- 5. biosynth.com [biosynth.com]
- To cite this document: BenchChem. [Personal protective equipment for handling NS6180]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1680102#personal-protective-equipment-for-handling-ns6180]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com